

Fludrocortisone-d2: A Technical Guide for Researchers

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Fludrocortisone-d2*

Cat. No.: *B15141395*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of **Fludrocortisone-d2**, a deuterated analog of the synthetic corticosteroid Fludrocortisone. This document is intended for researchers and professionals in the fields of drug metabolism, pharmacokinetics, and analytical chemistry who utilize isotopically labeled compounds as internal standards or tracers in their studies.

Core Compound Specifications

Fludrocortisone-d2 is a valuable tool in bioanalytical assays due to its similar chemical and physical properties to the parent drug, Fludrocortisone, while having a distinct mass, allowing for its differentiation in mass spectrometry-based analyses.

Supplier and Purity Data

The availability and purity of **Fludrocortisone-d2** are critical for its application in sensitive analytical methods. The following table summarizes information from various suppliers. Please note that a specific Certificate of Analysis with detailed purity and isotopic enrichment for **Fludrocortisone-d2** was not publicly available at the time of this writing; the data presented is based on supplier product pages and a representative Certificate of Analysis for a similar deuterated steroid, Hydrocortisone-d2. Researchers are strongly encouraged to request a lot-specific Certificate of Analysis from their chosen supplier.

Supplier	Product Name	Catalog Number	Molecular Formula	Molecular Weight	Stated Purity	Isotopic Enrichment
Pharmaffiliates	Fludrocortisone-21,21-d2	PA STI 088485	C ₂₁ H ₂₇ D ₂ F O ₅ [1]	382.47 [1]	Not explicitly stated on product page	Not explicitly stated on product page
CDN Isotopes	Fludrocortisone-21,21-d2	D-6008	C ₂₁ H ₂₇ D ₂ F O ₅	382.47	≥98% (Chemical Purity)	Not explicitly stated on product page
MedchemExpress	Hydrocortisone-d2 (Representative CoA)	HY-N0583S5	C ₂₁ H ₂₈ D ₂ O ₅	364.47	98.32% (HPLC) [2]	98.52% (d2=97.80%, d1=1.45%, d0=0.75%) [2]

Experimental Protocols

The primary application of **Fludrocortisone-d2** is as an internal standard in the quantitative analysis of Fludrocortisone in biological matrices, typically using liquid chromatography-tandem mass spectrometry (LC-MS/MS).

Protocol: Quantification of Fludrocortisone in Human Plasma using UHPLC-MS/MS

This protocol is adapted from established methodologies for the analysis of corticosteroids in biological fluids.

1. Sample Preparation (Liquid-Liquid Extraction)

- To 100 μ L of human plasma, add 25 μ L of **Fludrocortisone-d2** internal standard working solution (concentration to be optimized based on the expected range of fludrocortisone concentrations).
- Vortex for 30 seconds.
- Add 1.5 mL of methyl tert-butyl ether (MTBE).
- Vortex vigorously for 5 minutes.
- Centrifuge at 4000 rpm for 10 minutes at 4°C.
- Transfer the upper organic layer to a clean tube and evaporate to dryness under a gentle stream of nitrogen at 40°C.
- Reconstitute the residue in 100 μ L of the mobile phase.

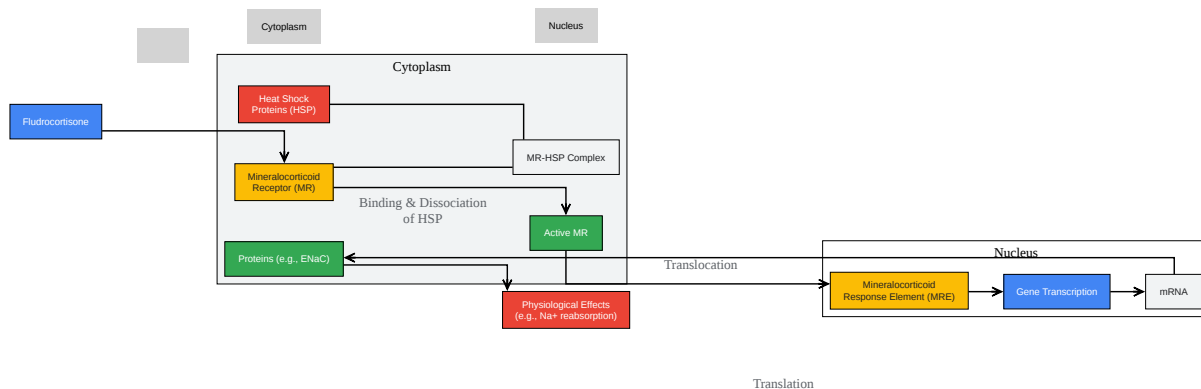
2. UHPLC-MS/MS Analysis

- UHPLC System: A high-performance liquid chromatography system capable of gradient elution.
- Column: A suitable reversed-phase column, such as a C18 column (e.g., 2.1 x 50 mm, 1.7 μ m).
- Mobile Phase A: 0.1% Formic acid in water.
- Mobile Phase B: 0.1% Formic acid in acetonitrile.
- Gradient: A typical gradient would start at a low percentage of mobile phase B, ramp up to a high percentage to elute the analyte and internal standard, and then return to initial conditions for column re-equilibration. The specific gradient profile should be optimized for the best separation and peak shape.
- Flow Rate: 0.3 mL/min.
- Injection Volume: 5 μ L.

- Mass Spectrometer: A triple quadrupole mass spectrometer equipped with an electrospray ionization (ESI) source operating in positive ion mode.
- Ionization Source Parameters: Optimized for Fludrocortisone (e.g., capillary voltage, source temperature, desolvation gas flow).
- MRM Transitions:
 - Fludrocortisone: Precursor ion (m/z) -> Product ion (m/z) - To be determined empirically, but based on literature, a potential transition is 381.2 -> 361.2.
 - **Fludrocortisone-d2**: Precursor ion (m/z) -> Product ion (m/z) - Expected to be approximately 383.2 -> 363.2, but must be confirmed experimentally.
- Data Analysis: The concentration of Fludrocortisone in the plasma samples is determined by calculating the peak area ratio of the analyte to the internal standard and comparing this to a standard curve prepared with known concentrations of Fludrocortisone.

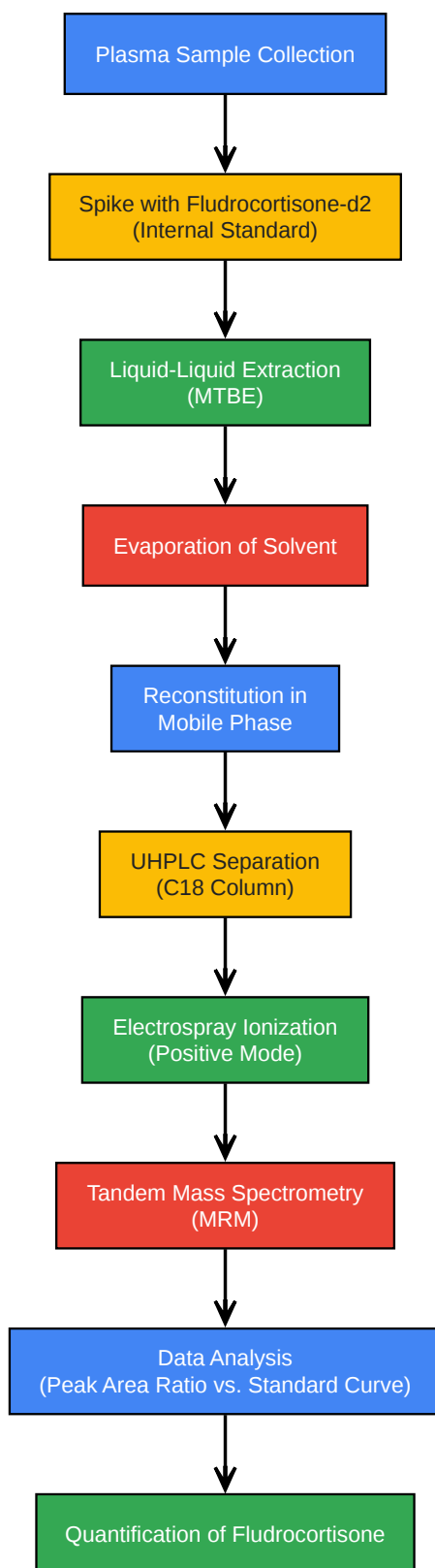
Signaling Pathway and Experimental Workflow Diagrams

To visualize the biological context and experimental process, the following diagrams are provided.



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Caption: Fludrocortisone signaling pathway via the mineralocorticoid receptor.



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Caption: Experimental workflow for Fludrocortisone quantification.

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References

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